

Application Note: Handling and Storage Safety Protocol for Isochroman-6-ylmethanamine

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Compound of Interest

Compound Name: 3,4-Dihydro-1H-2-benzopyran-6-ylmethanamine
CAS No.: 933752-20-6
Cat. No.: B2484847

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Abstract & Chemical Identity

Isochroman-6-ylmethanamine (Systematic Name: (3,4-dihydro-1H-isochromen-6-yl)methanamine) is a bicyclic primary amine intermediate used in the synthesis of bioactive small molecules. Due to its specific substitution pattern, it serves as a critical scaffold for expanding SAR (Structure-Activity Relationships) in medicinal chemistry programs targeting GPCRs and kinase inhibitors.

As a novel building block with limited specific toxicological data, this protocol applies Read-Across Safety Assessment principles, deriving handling standards from its structural isomers (e.g., Isochroman-1-ylmethanamine, CAS 19158-90-8) and functional analogs (benzylamines).

Chemical Constants Table

Property	Value	Notes
CAS Number	Not Assigned / Novel	Refer to analog CAS 19158-90-8 for regulatory filing.
Structure	Benzene ring fused to tetrahydropyran; -CH ₂ NH ₂ at C6.	Lipophilic core with a polar, basic tail.
Physical State	Viscous Oil or Low-Melting Solid	Tendency to supercool; may crystallize slowly.
Basicity (pKa)	~9.4 - 9.6 (Predicted)	Strong base; forms stable salts with mineral acids.
Solubility	DMSO, Methanol, DCM, Ethyl Acetate	Limited water solubility at neutral pH.

Hazard Identification & Risk Assessment

Core Hazard: The primary amine functionality attached to a benzylic carbon confers significant corrosivity and air sensitivity.

GHS Classification (Derived)

- Skin Corrosion/Irritation: Category 1B (H314: Causes severe skin burns and eye damage).
- Serious Eye Damage: Category 1 (H318).
- Acute Toxicity (Oral): Category 4 (H302).
- Specific Target Organ Toxicity (SE): Category 3 (H335: Respiratory Irritation).

Critical Reactivity Profile

- Carbamate Formation: Rapidly reacts with atmospheric CO₂ to form solid carbamate salts (white crust), altering stoichiometry and purity.
- Oxidation: The benzylic position (adjacent to the ether oxygen and aromatic ring) is susceptible to slow oxidation if stored improperly.

Storage & Stability Protocols

Objective: Maintain purity >97% and prevent "tackiness" or crust formation caused by atmospheric exposure.

A. Storage Conditions

- Temperature: Store at 2°C to 8°C (Refrigerated). Long-term storage (>6 months) recommended at -20°C.
- Atmosphere: Strictly Inert Gas (Argon or Nitrogen).
- Container: Amber glass vials with Teflon-lined screw caps. Parafilm is insufficient; use electrical tape or shrink bands for long-term sealing.

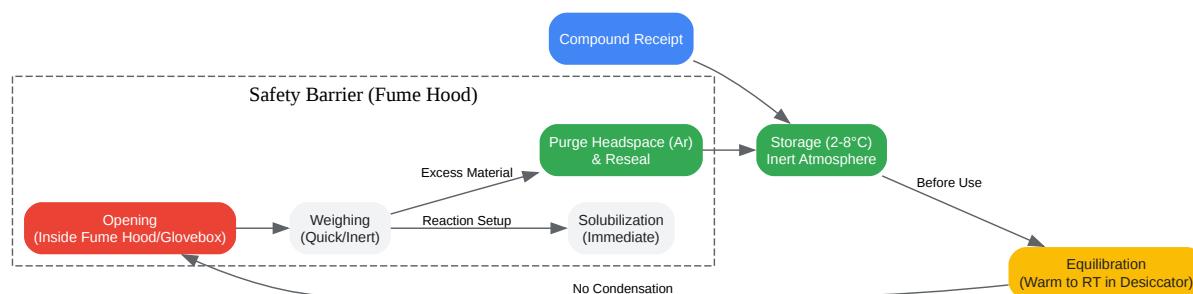
B. Stability Monitoring

- Visual Indicator: Development of a yellow/orange tint indicates oxidation. White solid formation on the rim indicates CO₂ absorption (carbamate).

Handling & Manipulation Workflows

Principle: All manipulation must occur within a controlled environment to protect both the operator (corrosivity) and the compound (air sensitivity).

Workflow Diagram



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Figure 1: Safe handling workflow emphasizing moisture avoidance and inert gas purging.

Step-by-Step Protocol

1. Preparation

- PPE: Nitrile gloves (double-gloving recommended, >0.11mm thickness), chemical splash goggles, lab coat.
- Environment: Chemical Fume Hood.
- Equilibration: Remove vial from fridge and allow it to warm to room temperature inside a desiccator before opening. Why? Opening a cold vial condenses atmospheric moisture, accelerating degradation.

2. Weighing & Transfer

- Liquids/Oils: Use a glass Pasteur pipette or positive-displacement micropipette. Avoid plastic tips if the compound is neat (undiluted), as amines can leach plasticizers.
- Solids: Use an antistatic weighing boat.
- Time Limit: Minimize exposure time to <2 minutes.

3. Dissolution

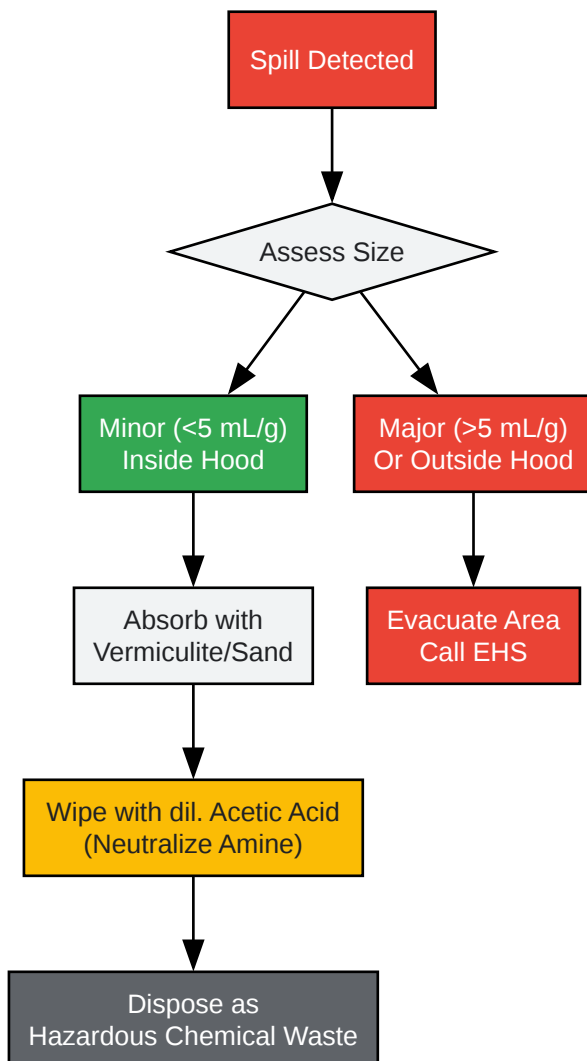
- Preferred Solvents: Anhydrous Dichloromethane (DCM) or Dimethyl Sulfoxide (DMSO).
- Avoid: Acetone or Ethyl Acetate for long-term stock solutions (amines can react with ketones/esters over time to form imines/amides).

4. Resealing

- Purge: Gently flow dry Nitrogen or Argon into the vial headspace for 5-10 seconds.
- Seal: Cap tightly. Wrap the cap-neck junction with Parafilm or electrical tape.

Emergency Response & Waste Disposal

Decision Tree: Spill Response



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Figure 2: Decision logic for spill containment based on volume and location.

First Aid Measures

- Eye Contact: Immediate irrigation with water for 15 minutes. Do not rub. Seek medical attention (ophthalmologist) immediately—alkaline burns penetrate deep into corneal tissue.
- Skin Contact: Wash with soap and copious water. Remove contaminated clothing.
- Inhalation: Move to fresh air. If breathing is difficult, provide oxygen.

Waste Disposal

- Classification: Hazardous Organic Waste (Basic/Amine).
- Protocol: Dissolve waste in a combustible solvent (e.g., ethanol) and place in the "Non-Halogenated Organic" waste stream.
- Do NOT: Mix with strong acids (exothermic reaction) or oxidizers in the waste container.

References

- National Center for Biotechnology Information (2023). PubChem Compound Summary for CAS 19158-90-8, Isochroman-1-ylmethanamine. Retrieved from [[Link](#)]
- ECHA (European Chemicals Agency). Guidance on the Application of the CLP Criteria: Skin Corrosion/Irritation. Retrieved from [[Link](#)]
- Synthonix. Safety Data Sheet for 3-(Aminomethyl)isochroman (Structural Analog). Retrieved from [[Link](#)]
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